

Technical Support Center: NVS-CECR2-1 Storage & Stability Guide

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Compound of Interest

Compound Name: NVS-CECR2-1

Cat. No.: B1191817

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Subject: Optimization of Storage, Solubilization, and Experimental Stability for **NVS-CECR2-1**
Chemical Probe Document ID: NVS-TECH-001 Last Updated: October 26, 2023

Executive Summary & Chemical Identity

NVS-CECR2-1 is a high-quality chemical probe developed to selectively inhibit the bromodomain of CECR2 (Cat Eye Syndrome Chromosome Region, Candidate 2).[1] Unlike broad-spectrum BET inhibitors, this probe requires precise handling due to its specific physicochemical properties, particularly its hydrophobicity.

This guide replaces generic handling advice with a rigorous, evidence-based protocol designed to prevent compound precipitation and degradation—the two most common causes of experimental irreproducibility.

Key Chemical Properties Table

| Property | Specification | Critical Note |
|--------------------|---------------|---|
| Molecular Weight | 495.68 Da | Use this exact value for molarity calculations.[1] |
| Solubility (DMSO) | ~100 mM (max) | Highly soluble. Recommended stock is 10 mM. |
| Solubility (Water) | Insoluble | Do NOT attempt to dissolve directly in aqueous buffers. |
| Target IC50 | 47 nM (CECR2) | High potency allows low dosing (<1 μ M), mitigating solubility issues. |
| Negative Control | NVS-CECR2-C | Structurally similar but inactive; essential for validating phenotypic effects. |

Protocol: Preparation & Long-Term Storage

Objective: To create a stable stock solution that minimizes hydrolysis and freeze-thaw degradation.

Phase A: Solubilization (The "Dry-Start" Method)

Why this matters: DMSO is hygroscopic (absorbs water from air). Water introduction into the stock solution promotes hydrolysis over months of storage.

- Equilibration: Allow the lyophilized vial to reach room temperature (approx. 15–30 mins) inside a desiccator before opening.
 - Reasoning: Opening a cold vial causes immediate condensation of atmospheric moisture onto the powder.
- Solvent Choice: Use anhydrous DMSO ($\geq 99.9\%$, stored over molecular sieves).
- Dissolution: Add the calculated volume of DMSO to achieve a 10 mM stock concentration. Vortex vigorously for 30 seconds.

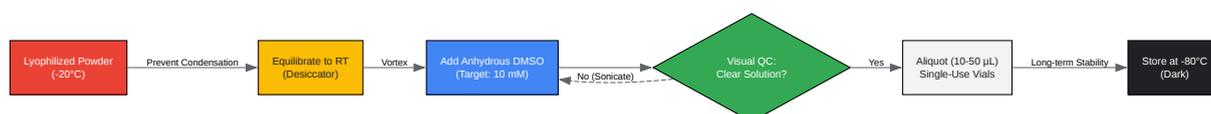
- Visual Check: Solution must be perfectly clear. If particulates remain, sonicate in a water bath for 5 minutes at ambient temperature.

Phase B: Aliquoting & Storage (The "Single-Use" System)

Why this matters: Repeated freeze-thaw cycles create micro-gradients of concentration and introduce moisture.

- Aliquot: Dispense the 10 mM stock into small volumes (e.g., 10 μ L – 50 μ L) using high-quality, O-ring sealed cryovials.
 - Pro-Tip: Match aliquot size to your typical experimental usage to ensure "single-use" vials.
- Storage Conditions:
 - Temperature: -80°C is optimal; -20°C is acceptable for <6 months.
 - Light: Protect from light (wrap box in foil if clear vials are used).
 - Stability: Stable for >2 years at -80°C in DMSO.

Visualization: Storage & Handling Workflow



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Caption: Workflow for converting lyophilized **NVS-CECR2-1** into stable, long-term storage aliquots.

Experimental Stability & Troubleshooting

Objective: To ensure the compound remains in solution during biological assays.

The "Crash-Out" Phenomenon

NVS-CECR2-1 is hydrophobic. When a concentrated DMSO stock is spiked directly into cell culture media (aqueous), the compound may precipitate ("crash out") before it binds to albumin or enters the cell.

Troubleshooting Guide (FAQ Format)

Q1: My solution turns cloudy when I add the probe to the media. Is this normal?

- Status: Critical Failure.
- Cause: Rapid change in polarity caused the compound to aggregate.
- Solution: Use the Intermediate Dilution Step.
 - Dilute your 10 mM stock 1:10 in media without serum (or PBS) to create a 10x working solution.
 - Vortex immediately.
 - Add this intermediate solution to your final cell culture well.
 - Why: This stepwise gradient reduces the "shock" of the polarity shift.

Q2: Can I store the diluted working solution (e.g., 1 μ M in media) for later use?

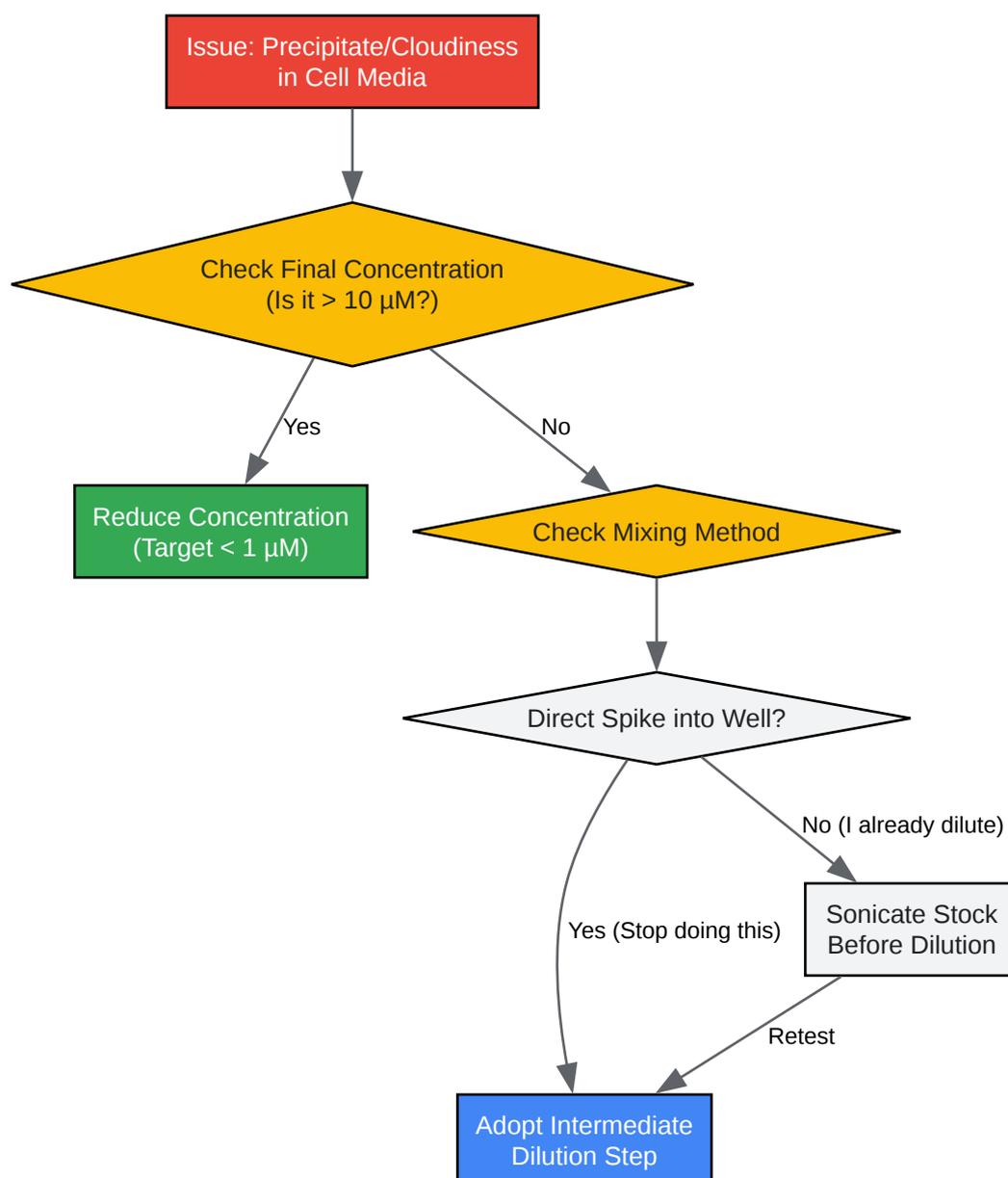
- Answer: No.
- Reasoning: In aqueous media, **NVS-CECR2-1** is prone to gradual precipitation and potential hydrolysis over 24+ hours. Always prepare working solutions fresh immediately before treatment.

Q3: How do I validate that the probe is actually working in my cells?

- Protocol: Run a cellular thermal shift assay (CETSA) or FRAP assay if capable.

- Alternative: Use the negative control, NVS-CECR2-C.[2]
 - If **NVS-CECR2-1** shows an effect but NVS-CECR2-C does not, your phenotypic result is likely on-target.
 - If both show toxicity at high concentrations, you are observing off-target physicochemical toxicity (likely precipitation on cell membranes).

Visualization: Troubleshooting Precipitation



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Caption: Logic tree for diagnosing and resolving solubility issues in cell culture applications.

References & Authority

The protocols defined above are derived from the characterization standards set by the Structural Genomics Consortium (SGC) and peer-reviewed chemical biology literature.

- Structural Genomics Consortium (SGC). **NVS-CECR2-1** Chemical Probe Characterization. SGC Website.[3]
- Tocris Bioscience. **NVS-CECR2-1** Technical Data Sheet.
- Imbach, et al. "Discovery of a Chemical Probe to Study Implications of BPTF Bromodomain Inhibition." *Nature Chemical Biology*, 2019. (Note: Describes the rigorous characterization required for SGC probes).
- Chemical Probes Portal. **NVS-CECR2-1** Review and Ratings.

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